

An In-depth Technical Guide to N-Valeryl-D-glucosamine and its Analogs

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Compound of Interest

Compound Name: *N-Valeryl-D-glucosamine*

Cat. No.: *B15549908*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Valeryl-D-glucosamine**, a derivative of D-glucosamine. Due to the limited availability of in-depth experimental data directly pertaining to **N-Valeryl-D-glucosamine**, this document also extensively references its structurally related analogs, N-Palmitoyl-D-glucosamine (PGA) and N-Acetyl-D-glucosamine (NAG), to provide a predictive framework for its potential biological activities, experimental evaluation, and mechanisms of action.

Chemical Identity and Synonyms

N-Valeryl-D-glucosamine is an N-acyl derivative of the amino sugar D-glucosamine.

Understanding its various synonyms and chemical identifiers is crucial for a comprehensive literature search and unambiguous identification.

Table 1: Synonyms and Chemical Identifiers for **N-Valeryl-D-glucosamine**

Identifier Type	Identifier
Systematic Name	N-[(3R,4R,5S,6R)-2,4,5-trihydroxy-6-(hydroxymethyl)oxan-3-yl]pentanamide
Common Synonyms	2-Deoxy-2-pentanamido-D-glucopyranose
2-Deoxy-2-valeramido-D-glucopyranose	
N-Pentanoyl-D-glucosamine	
CAS Number	63223-57-4
Molecular Formula	C ₁₁ H ₂₁ NO ₆
Molecular Weight	263.29 g/mol

Physicochemical Properties

The physical and chemical properties of **N-Valeryl-D-glucosamine** are foundational to its handling, formulation, and biological activity.

Table 2: Physicochemical Properties of **N-Valeryl-D-glucosamine**

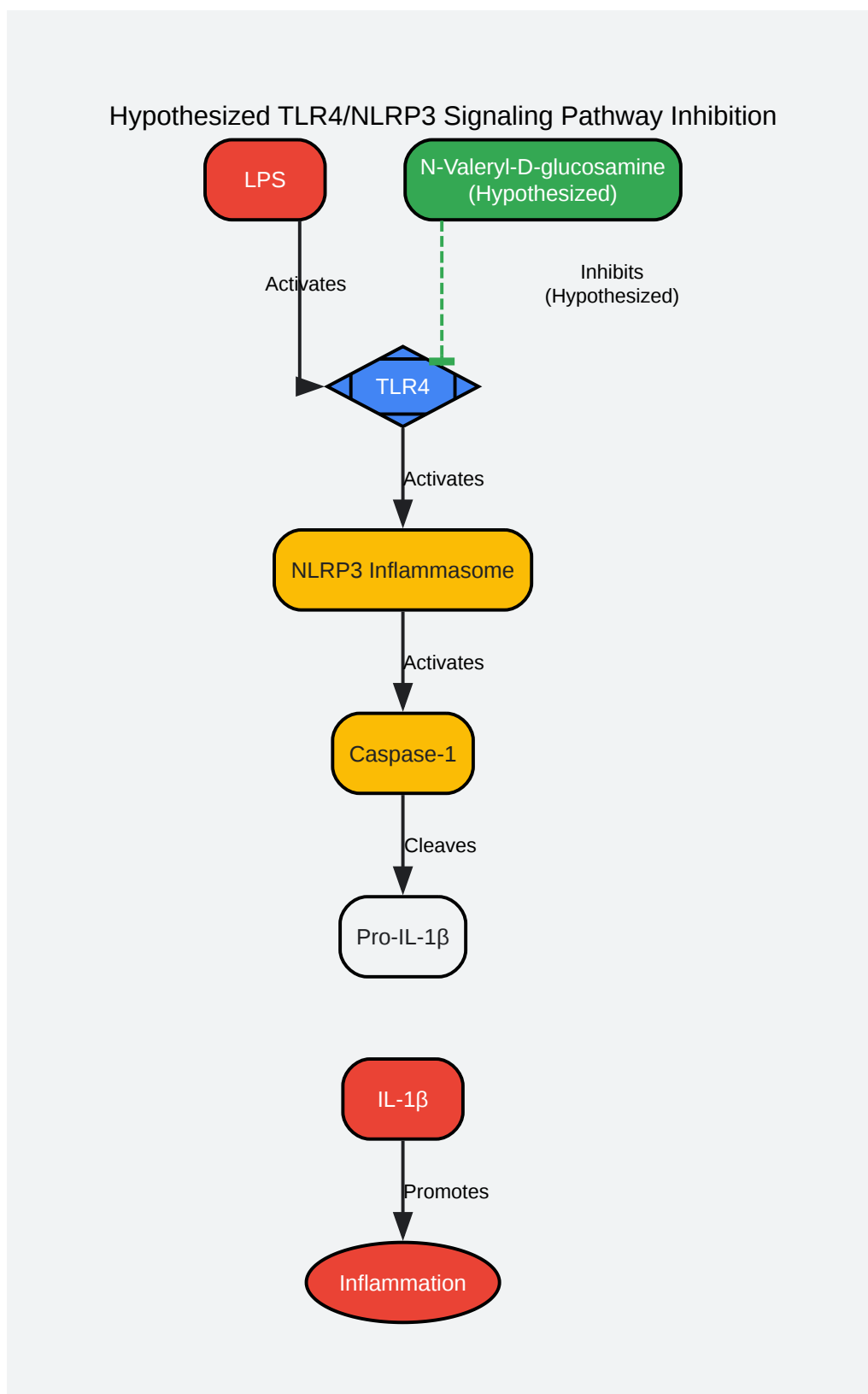
Property	Value	Source
Appearance	White to off-white crystalline powder	--INVALID-LINK--
Purity	≥ 98%	--INVALID-LINK--
Optical Rotation	[α] _{20/D} = +33 to +39° (c=1 in H ₂ O)	--INVALID-LINK--
Storage Temperature	Room Temperature	--INVALID-LINK--
MDL Number	MFCD00059805	--INVALID-LINK--

Potential Biological Activities and Signaling Pathways (Inferred from Analogs)

While direct evidence for the biological activities of **N-Valeryl-D-glucosamine** is limited, research on its analogs, particularly N-Palmitoyl-D-glucosamine (PGA), suggests a significant potential for anti-inflammatory effects. The proposed mechanism of action involves the modulation of key inflammatory signaling pathways.

Hypothesized Anti-Inflammatory Signaling Pathway

Based on studies of PGA, **N-Valeryl-D-glucosamine** is hypothesized to exert anti-inflammatory effects by antagonizing the Toll-like receptor 4 (TLR4) signaling pathway.^{[1][2]} TLR4 activation by ligands such as lipopolysaccharide (LPS) triggers a downstream cascade leading to the activation of the NLRP3 inflammasome and the production of pro-inflammatory cytokines. By inhibiting this pathway, **N-Valeryl-D-glucosamine** could potentially reduce inflammation.



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Hypothesized TLR4/NLRP3 Signaling Pathway Inhibition by **N-Valeryl-D-glucosamine**.

Experimental Protocols (Adapted from Analog Studies)

The following experimental protocols are adapted from studies on N-Palmitoyl-D-glucosamine and N-Acetyl-D-glucosamine and can serve as a starting point for investigating the biological effects of **N-Valeryl-D-glucosamine**.

In Vivo Model of Colitis

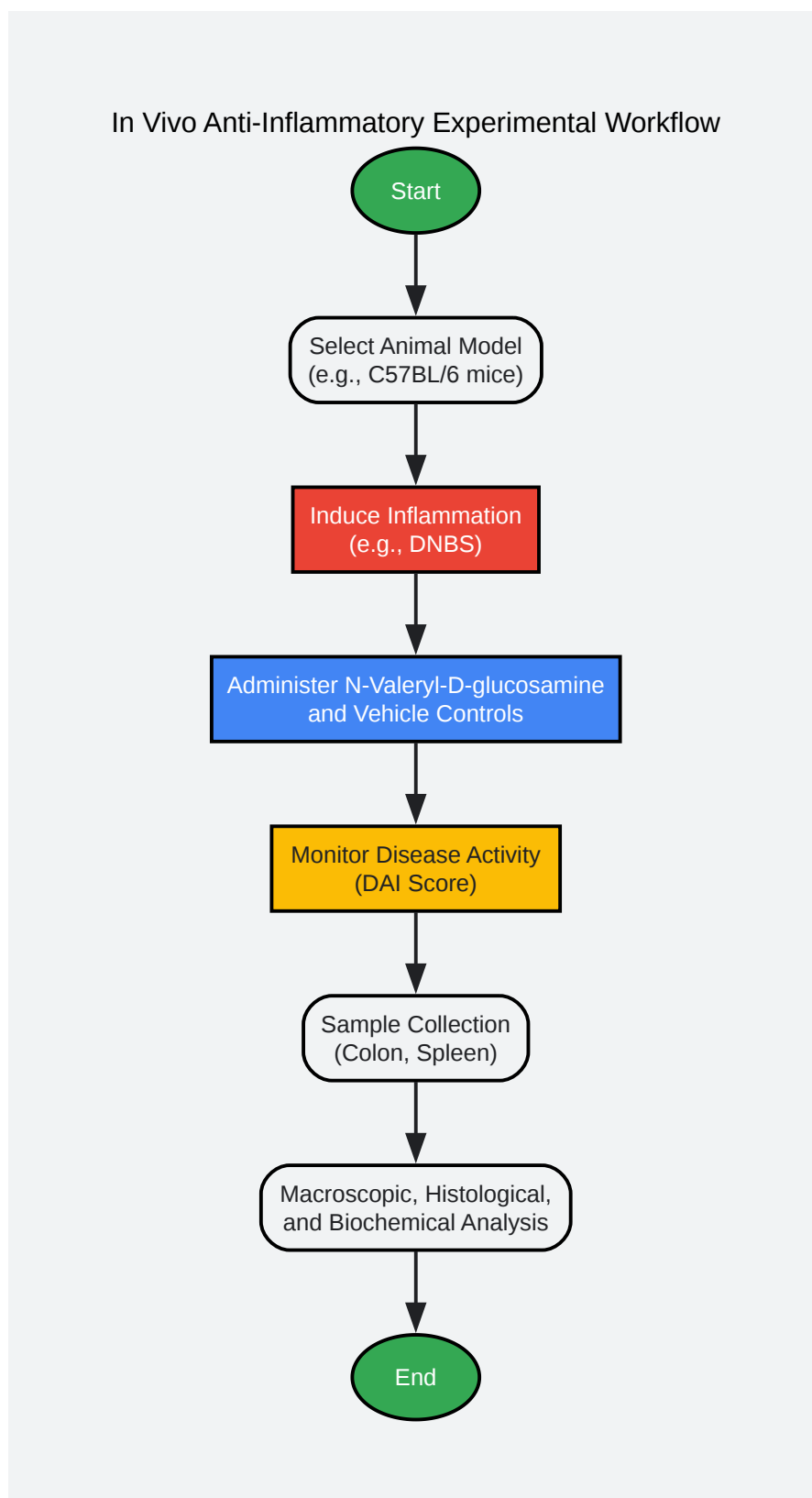
This protocol is based on the dinitrobenzene sulfonic acid (DNBS)-induced colitis model in mice, which is used to assess the anti-inflammatory properties of compounds in the context of inflammatory bowel disease.^[3]

Table 3: Experimental Protocol for DNBS-Induced Colitis in Mice

Step	Procedure	Details
1. Animal Model	C57BL/6 mice (male, 8-10 weeks old)	House in a controlled environment with ad libitum access to food and water.
2. Induction of Colitis	Intracolonic administration of DNBS	Administer 4 mg of DNBS in 100 μ L of 50% ethanol via a catheter inserted into the colon.
3. Treatment Groups	Vehicle, DNBS + Vehicle, DNBS + N-Valeryl-D-glucosamine	Administer N-Valeryl-D-glucosamine orally (e.g., 30 and 100 mg/kg) daily for a specified period (e.g., 7 days).
4. Disease Activity Index (DAI)	Daily monitoring	Score changes in body weight, stool consistency, and rectal bleeding.
5. Sample Collection	At the end of the experiment	Euthanize mice and collect colon tissue and spleen for analysis.
6. Analysis	Macroscopic and Histological Evaluation	Measure colon length and spleen weight. Perform histological scoring of inflammation and tissue damage.
Biochemical Analysis	Measure levels of pro-inflammatory cytokines (e.g., IL-1 β , TNF- α) and proteins (e.g., iNOS, NLRP3) in colon tissue homogenates via ELISA or Western blot.	

Experimental Workflow for In Vivo Anti-Inflammatory Studies

The logical flow of an in vivo study to assess the anti-inflammatory effects of **N-Valeryl-D-glucosamine** is depicted below.



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Workflow for in vivo anti-inflammatory studies.

Conclusion

N-Valeryl-D-glucosamine is a promising derivative of D-glucosamine with potential applications in research and drug development, particularly in the context of inflammatory diseases. While direct experimental data remains limited, the extensive research on its analogs, N-Palmitoyl-D-glucosamine and N-Acetyl-D-glucosamine, provides a strong rationale for investigating its anti-inflammatory properties. The hypothesized mechanism of action through the TLR4/NLRP3 signaling pathway offers a clear target for future studies. The experimental protocols outlined in this guide, adapted from studies on these analogs, provide a robust framework for elucidating the therapeutic potential of **N-Valeryl-D-glucosamine**. Further research is warranted to confirm these hypothesized activities and to fully characterize the pharmacological profile of this compound.

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